

# A Technical Guide to Methyl 5-bromoindoline-7-carboxylate for Advanced Research

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| Compound of Interest |                                      |
|----------------------|--------------------------------------|
| Compound Name:       | Methyl 5-bromoindoline-7-carboxylate |
| Cat. No.:            | B1532116                             |

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This guide provides an in-depth overview of **Methyl 5-bromoindoline-7-carboxylate**, a key heterocyclic building block for researchers and professionals in drug discovery and medicinal chemistry. We will delve into its chemical properties, commercial availability, synthesis, and critical applications, offering practical insights to streamline its integration into your research workflows.

## Introduction: The Strategic Importance of the Indoline Scaffold

The indoline ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with significant biological activity. The strategic placement of functional groups on this bicyclic system allows for the fine-tuning of steric and electronic properties, enabling precise interactions with biological targets. **Methyl 5-bromoindoline-7-carboxylate**, in particular, offers a unique combination of a reactive bromine atom for cross-coupling reactions and a methyl ester for amide bond formation or further derivatization. This trifunctional nature makes it a versatile starting material for the synthesis of complex molecular architectures. Its application has been noted in the development of novel therapeutics, including inhibitors of viral replication and protein kinases.

## Physicochemical Properties

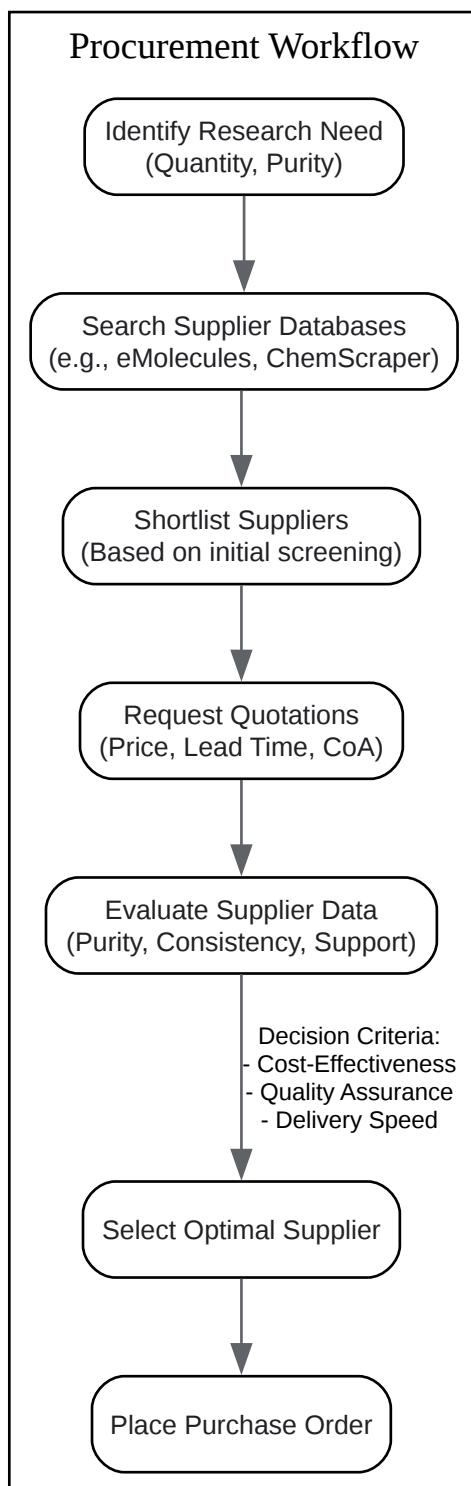
A clear understanding of the physicochemical properties of a starting material is fundamental to its successful application in synthesis. **Methyl 5-bromoindoline-7-carboxylate** is a solid at room temperature with the following key characteristics:

| Property          | Value   | Source(s)           |
|-------------------|---|---------------------|
| CAS Number        | 860624-88-0   | <a href="#">[1]</a> |
| Molecular Formula | C <sub>10</sub> H <sub>10</sub> BrNO <sub>2</sub>   | <a href="#">[1]</a> |
| Molecular Weight  | 256.10 g/mol  | <a href="#">[1]</a> |
| Appearance        | Solid   | <a href="#">[1]</a> |
| Purity            | Typically ≥95%  | <a href="#">[1]</a> |
| Synonyms          | 5-Bromo-indoline-7-carboxylic acid methyl ester, Methyl 5-bromo-2,3-dihydro-1H-indole-7-carboxylate | <a href="#">[1]</a> |

## Commercial Availability and Procurement Strategy

**Methyl 5-bromoindoline-7-carboxylate** is readily available from a variety of commercial suppliers, catering to different research and development needs, from discovery-scale milligrams to process-scale kilograms. When selecting a supplier, researchers should consider not only the price but also the purity, availability of analytical data (e.g., NMR, HPLC), and lead times.

The following diagram outlines a logical workflow for procuring this critical reagent.



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Caption: A streamlined workflow for the procurement of **Methyl 5-bromoindoline-7-carboxylate**.

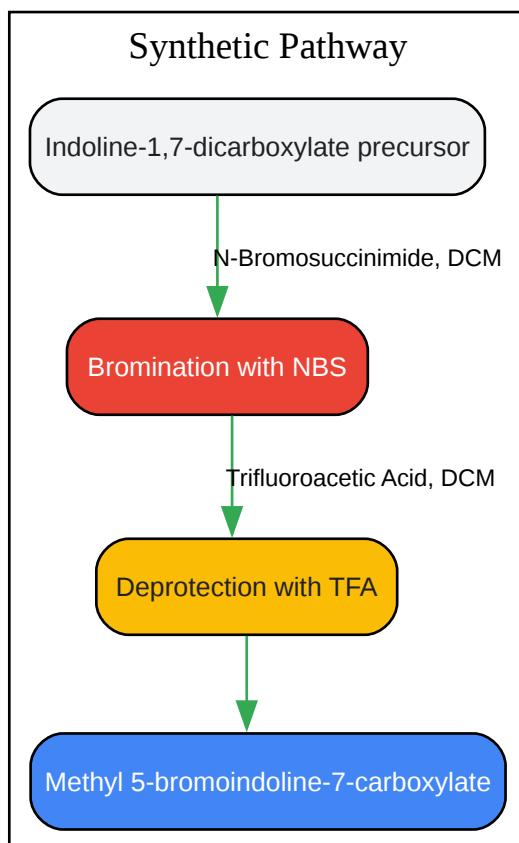
Below is a summary of prominent commercial suppliers. Pricing and availability are subject to change and should be confirmed directly with the supplier.

| Supplier        | Available Quantities | Purity | Price (Exemplary) | Source(s) |
|-----------------|----------------------|--------|-------------------|-----------|
| CymitQuimica    | 100mg, 250mg, 1g     | 95%    | €116.00 (100mg)   | [1]       |
| Ambeed          | 250mg                | 95%    | \$95.00 (250mg)   | [2]       |
| Reagentia       | 100mg, 250mg, 1g, 5g | -      | €915.65 (1g)      | -         |
| BLD Pharmatech  | -                    | 95%    | -                 | -         |
| Angene Chemical | 100mg, 250mg, 1g, 5g | -      | Contact for price | -         |

## Key Synthetic Route and Experimental Protocol

Understanding the synthesis of **Methyl 5-bromoindoline-7-carboxylate** provides valuable context for its reactivity and potential impurities. A common synthetic route involves the protection, bromination, and subsequent deprotection of an indoline precursor.

The following diagram illustrates a typical synthetic pathway.



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## References

- 1. Methyl 5-bromoindoline-7-carboxylate | CymitQuimica [cymitquimica.com]
- 2. bromoindoline| Ambeed [ambeed.com]
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